

# 3,4-Dichlorobenzoic Acid: A Comprehensive Health and Safety Whitepaper

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dichlorobenzoic acid

Cat. No.: B181264

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the health and safety information for **3,4-Dichlorobenzoic acid** (CAS No. 51-44-5). The information is compiled for professionals in research, scientific, and drug development fields, emphasizing quantitative data, experimental methodologies, and clear visual representations of key concepts.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-Dichlorobenzoic acid** is presented in Table 1. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	191.01 g/mol [1][2]
Appearance	White to almost white solid/powder/crystal[3]
Melting Point	204-206 °C[3][4][5]
Boiling Point	317.8 °C at 760 mmHg[2]
Solubility	No data available
Flash Point	Not applicable[4][5]
Autoignition Temperature	No information available[1]

## Toxicological Data

**3,4-Dichlorobenzoic acid** is classified as a hazardous substance. The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[1][2][6][7][8] A summary of available toxicological data is provided in Table 2. It is important to note that specific quantitative toxicity data, such as LD50 and LC50 values, are not readily available in the reviewed literature.

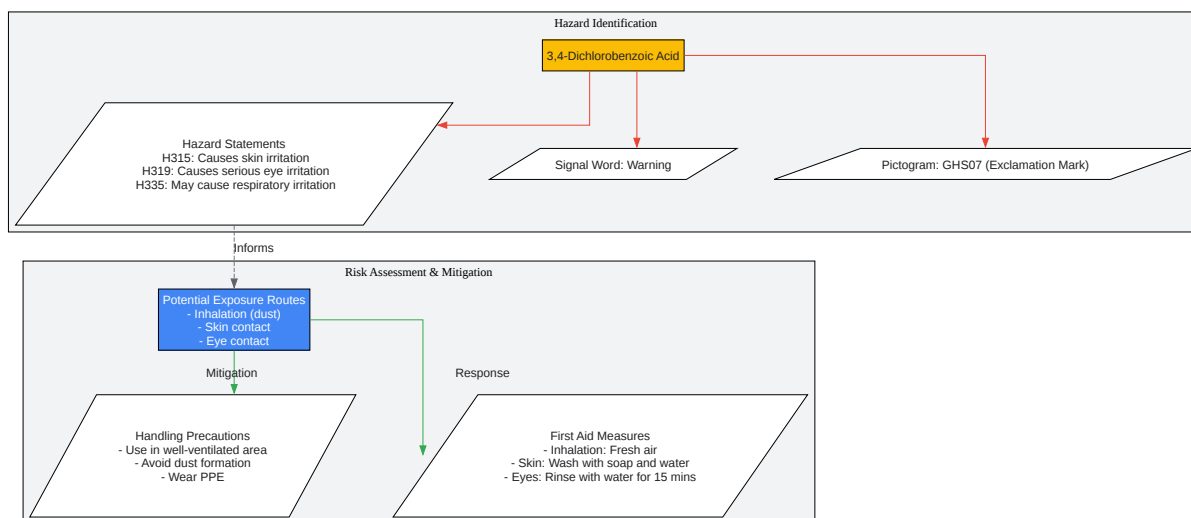
Parameter	Route	Species	Value
Acute Toxicity (LD50)	Oral	Not available	No data available
Acute Toxicity (LD50)	Dermal	Not available	No data available
Acute Toxicity (LC50)	Inhalation	Not available	No data available
Skin Corrosion/Irritation	Dermal	Rabbit (predicted)	Category 2 (Irritant)[1][2][6][7][8]
Serious Eye Damage/Irritation	Ocular	Rabbit (predicted)	Category 2A (Serious eye irritation)[1][2][6][7][8]
Carcinogenicity	Not applicable	Not applicable	Not classified as a carcinogen[1]
Reproductive Toxicity	Not applicable	Not applicable	Not classified[6][8]

## Hazard Identification and GHS Classification

**3,4-Dichlorobenzoic acid** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

- GHS Pictogram: GHS07 (Exclamation Mark)[6]
- Signal Word: Warning[4][6]
- Hazard Statements:
  - H315: Causes skin irritation.[2][4][6][7][8][9]
  - H319: Causes serious eye irritation.[2][4][6][7][8][9]
  - H335: May cause respiratory irritation.[2][4][6][7][8][9]
- Precautionary Statements:
  - Prevention: P261, P264, P271, P280[4][6][7][9]

- Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362+P364[6]
- Storage: P403+P233, P405[1][6]
- Disposal: P501[1][6]



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Caption: Logical flow from hazard identification to risk assessment.

# Handling, Storage, and First Aid

## Safe Handling

- Handle in accordance with good industrial hygiene and safety procedures.[\[2\]](#)[\[6\]](#)
- Use only in a well-ventilated area.[\[1\]](#)[\[6\]](#)
- Avoid breathing dust, mist, or spray.[\[1\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[1\]](#)[\[6\]](#)

## Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)[\[6\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[1\]](#)[\[6\]](#)

## First Aid Measures

- General Advice: In case of an accident or if you feel unwell, seek medical advice immediately and show the safety data sheet.[\[6\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Get medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[6\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Get medical advice/attention.[6][10]

## Fire Fighting and Accidental Release Measures

### Fire Fighting

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray.[1][6]
- Specific Hazards: Thermal decomposition can generate carbon oxides and hydrogen chloride gas.[1][6]
- Protective Equipment: Wear self-contained breathing apparatus and chemical-protective clothing.[1][6]

### Accidental Release

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation and do not breathe dust. Use personal protective equipment as required.[1][6]
- Environmental Precautions: Do not let the product enter drains.[2]
- Methods for Cleaning Up: Sweep or shovel spills into an appropriate container for disposal. Minimize dust generation.[1][6]

## Ecotoxicological Information

There is limited information available regarding the ecotoxicity of **3,4-Dichlorobenzoic acid**. Most sources indicate that no data is available.

Parameter	Species	Endpoint	Value
Aquatic Toxicity	Fish	LC50	No data available
Aquatic Toxicity	Daphnia	EC50	No data available
Aquatic Toxicity	Algae	ErC50	No data available

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3,4-Dichlorobenzoic acid** are not available in the public domain. However, standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are followed for the classification of chemical hazards. Below is a representative protocol for an acute dermal irritation study based on OECD Guideline 404.

### Representative Protocol: Acute Dermal Irritation/Corrosion (based on OECD 404)

Objective: To determine the potential of **3,4-Dichlorobenzoic acid** to produce dermal irritation or corrosion.

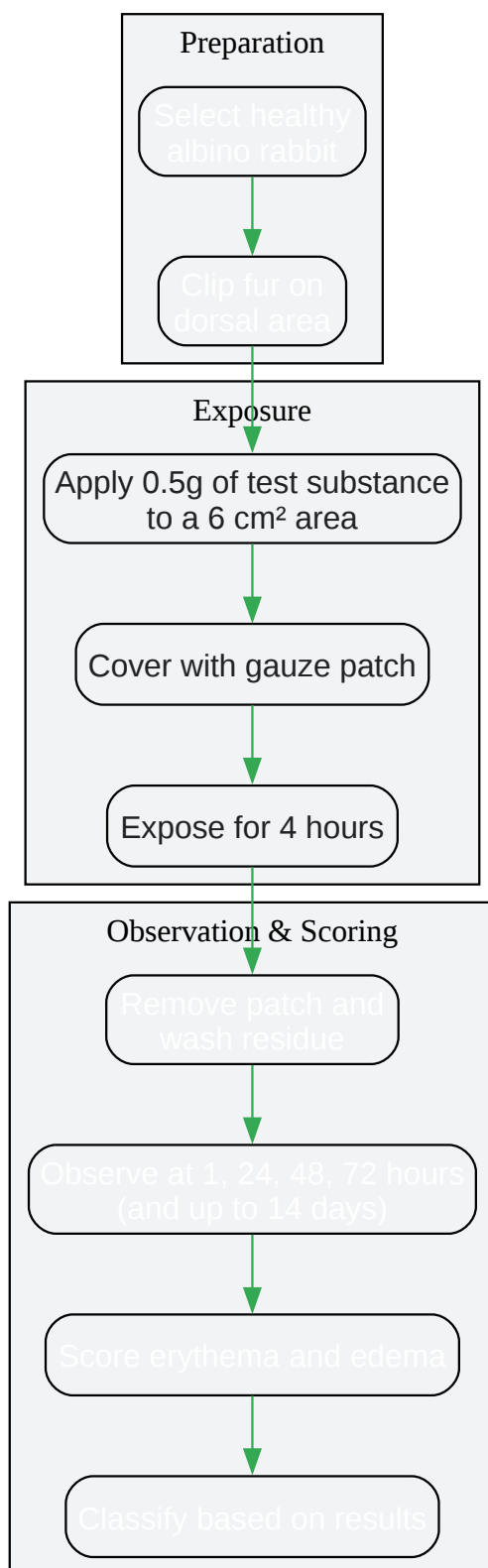
Test Animal: Albino rabbit.

Methodology:

- **Animal Preparation:** A day before the test, the fur on the dorsal area of the trunk of the animal is clipped.
- **Test Substance Application:** 0.5 g of solid **3,4-Dichlorobenzoic acid** is applied to a small area (approximately 6 cm<sup>2</sup>) of the clipped skin. The test site is then covered with a gauze patch.
- **Exposure:** The patch is left in place for 4 hours.
- **Removal:** After 4 hours, the patch is removed, and any residual test substance is washed off with water or an appropriate solvent.



- **Observation:** The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after the removal of the patch. The observation period may be extended up to 14 days to assess the reversibility of the effects.
- **Scoring:** The severity of skin reactions is scored according to a standardized grading system.



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Caption: Workflow for an acute dermal irritation study.

## Conclusion

**3,4-Dichlorobenzoic acid** is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. Adherence to the safety precautions outlined in this document is crucial to minimize the risk of exposure in a laboratory or research setting. While quantitative toxicological data is limited, the GHS classification provides a clear indication of the hazards associated with this compound. All personnel handling this substance should be thoroughly familiar with the information presented in this guide and the relevant Safety Data Sheet.

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Email: [info@benchchem.com](mailto:info@benchchem.com)